

Technical Application Note: Synthesis of 2-Methoxy-4-methylpentanoic Acid[1]

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Compound of Interest

Compound Name: 2-Methoxy-4-methylpentanoic acid

CAS No.: 78814-97-8

Cat. No.: B3387064

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Executive Summary & Target Analysis

2-Methoxy-4-methylpentanoic acid (CAS: 78814-97-8) is a structural analog of Leucine and Leucic acid (HICA), featuring an

-methoxy group. This moiety is increasingly relevant in medicinal chemistry for enhancing metabolic stability (blocking

-oxidation) and modulating lipophilicity in peptidomimetics.

This guide details two validated protocols for its synthesis:

- **Method A (High-Fidelity):** O-Methylation of 2-Hydroxy-4-methylpentanoic acid (Leucic Acid). This route is preferred for generating enantiomerically pure material from the "chiral pool."
- **Method B (Direct Conversion):** Diazotization of Leucine in methanol. A cost-effective, high-throughput method suitable for racemic or enantioenriched library generation.

Structural & Retrosynthetic Analysis

- Chemical Formula:

[1][2][3]

- MW: 146.19 g/mol
- Chirality: The C2 position is stereogenic. Method A preserves the configuration of the starting hydroxy acid.

Retrosynthetic Scheme:

- Precursor: (S)-2-Hydroxy-4-methylpentanoic acid (Leucic acid) or L-Leucine.
- Transformation: Williamson Ether Synthesis vs. Diazotization/Solvolysis.

Protocol A: O-Methylation of 2-Hydroxy-4-methylpentanoic Acid (Preferred)

Rationale: This method utilizes the Williamson ether synthesis. By starting with the commercially available hydroxy acid, we decouple the stereocenter formation from the functionalization step. Since the reaction occurs at the oxygen atom, the stereochemistry at C2 is preserved.

Materials & Reagents

Reagent	Equiv.[4][5][6]	Role	Hazard Note
(S)-2-Hydroxy-4-methylpentanoic acid	1.0	Substrate	Irritant
Sodium Hydride (60% in oil)	2.5	Base	Pyrophoric, reacts violently with water
Iodomethane (MeI)	3.0	Methylating Agent	Carcinogen, volatile
THF (Anhydrous)	Solvent	Medium	Peroxide former
Lithium Hydroxide (LiOH)	3.0	Hydrolysis Base	Corrosive

Step-by-Step Procedure

Stage 1: Global Methylation

- Setup: Flame-dry a 250 mL two-neck round-bottom flask (RBF) equipped with a magnetic stir bar, nitrogen inlet, and rubber septum.
- Solvation: Charge the flask with (S)-2-Hydroxy-4-methylpentanoic acid (10.0 mmol) and anhydrous THF (50 mL). Cool to 0°C in an ice bath.
- Deprotonation: Carefully add Sodium Hydride (25.0 mmol, 1.0 g of 60% dispersion) portion-wise over 15 minutes. Caution: Hydrogen gas evolution. Stir at 0°C for 30 minutes, then warm to Room Temperature (RT) for 30 minutes to ensure formation of the dianion (carboxylate and alkoxide).
- Methylation: Cool back to 0°C. Add Iodomethane (30.0 mmol, 1.87 mL) dropwise via syringe.
- Reaction: Allow the mixture to warm to RT and stir for 12–18 hours.
 - Checkpoint: Monitor by TLC (SiO₂, 20% EtOAc/Hexane). The starting acid will disappear, and a less polar spot (Methyl 2-methoxy-4-methylpentanoate) will appear.
- Quench: Cool to 0°C. Carefully quench with saturated solution (20 mL).
- Extraction: Extract the aqueous layer with Diethyl Ether (mL). Combine organics, wash with brine, dry over , and concentrate in vacuo.
 - Result: Crude Methyl 2-methoxy-4-methylpentanoate (Intermediate).

Stage 2: Selective Hydrolysis

- Hydrolysis: Dissolve the crude ester in a mixture of THF:Water (3:1, 40 mL).
- Base Addition: Add LiOH·H₂O (30.0 mmol). Stir vigorously at RT for 4–6 hours.

- Workup: Acidify the reaction mixture to pH ~2 using 1M HCl.
- Isolation: Extract with Ethyl Acetate (mL). Dry over , filter, and concentrate.
- Purification: Purify via bulb-to-bulb distillation (Kugelrohr) or flash column chromatography (Gradient: 0% 30% EtOAc in Hexanes with 1% Acetic Acid).

Protocol B: Diazotization of L-Leucine (High-Throughput)

Rationale: This "one-pot" equivalent converts the amino group directly to a methoxy group via a diazonium intermediate. While efficient, stereochemical retention is generally observed (double inversion), but enantiomeric excess (ee) should be verified.

Reagents

- L-Leucine (1.0 equiv)
- Sodium Nitrite (, 2.5 equiv)
- Sulfuric Acid (, 1.0 equiv) or HCl
- Methanol (Solvent/Reactant)[7][8]

Procedure

- Dissolution: Dissolve L-Leucine (10 mmol) in Methanol (50 mL) in a 250 mL RBF.
- Acidification: Add concentrated

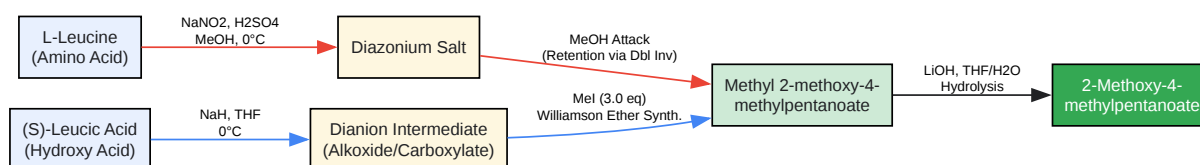
(10 mmol) carefully.

- Diazotization: Cool to 0°C. Add an aqueous solution of Sodium Nitrite (25 mmol in min. water) dropwise over 30 minutes.
 - Mechanism:[9] The amino group forms a diazonium salt (), which is displaced by the solvent (Methanol).
- Reaction: Stir at 0°C for 3 hours, then warm to RT overnight.
- Workup: Dilute with water. Extract with Ethyl Acetate.[10]
- Hydrolysis: The product is primarily the methyl ester. Perform the hydrolysis step (Stage 2 from Protocol A) to obtain the free acid.

Visualization & Logic

Reaction Scheme (DOT Diagram)

The following diagram illustrates the chemical pathways for both methods.

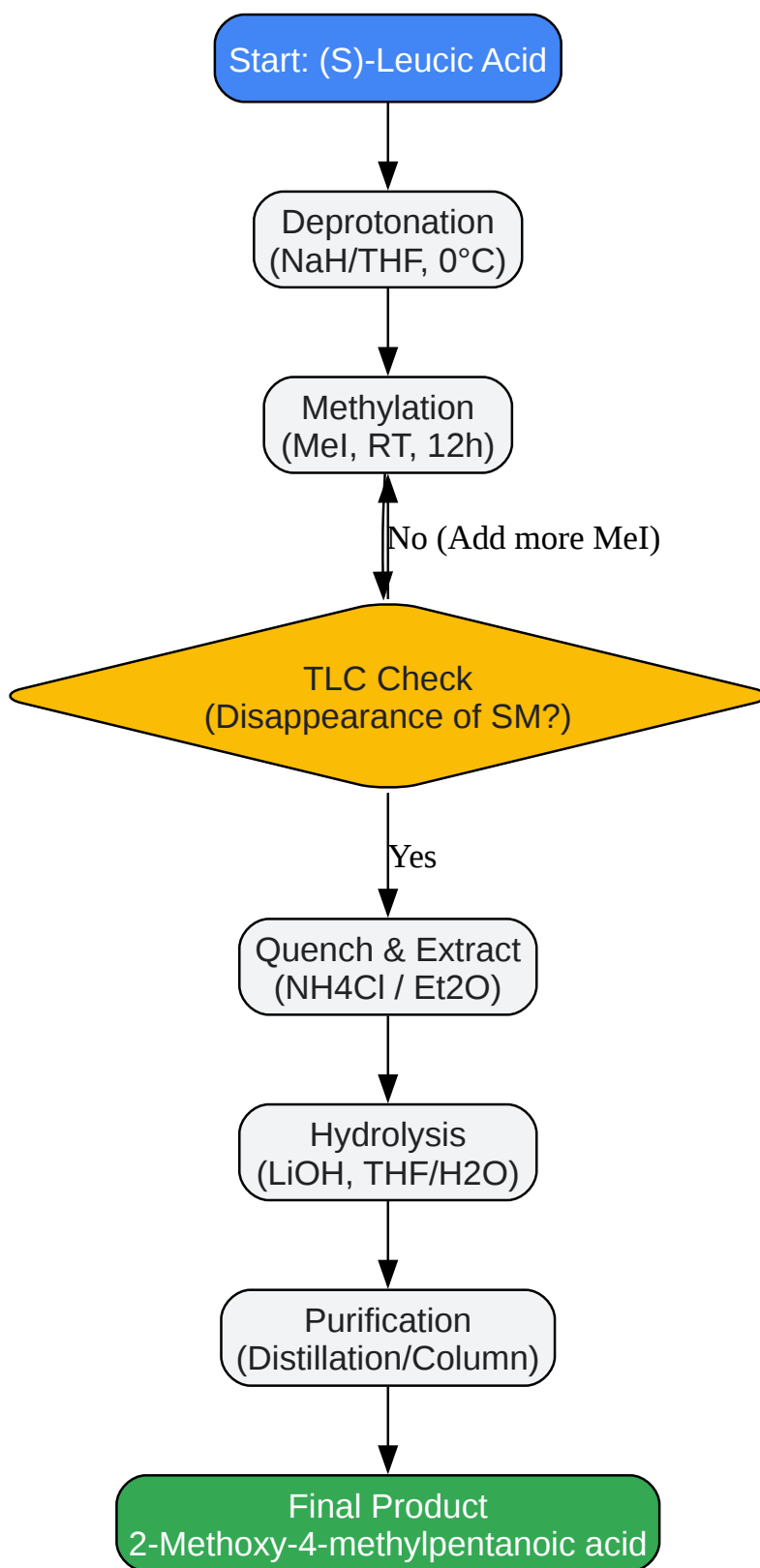


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Caption: Dual-pathway synthesis showing the convergence at the methyl ester intermediate.

Experimental Workflow (DOT Diagram)

Operational logic for Protocol A (Preferred).



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Caption: Step-by-step decision workflow for Protocol A.

Characterization & QC

Data Summary Table:

Parameter	Specification	Notes
Appearance	Colorless to pale yellow oil	
Boiling Point	~105–110°C @ 15 mmHg	Estimated based on ester/acid analogs
1H NMR (CDCl3)	3.85 (dd, 1H, -H), 3.45 (s, 3H,), 1.8-1.6 (m, 3H), 0.95 (d, 6H)	Diagnostic methoxy singlet at 3.45 ppm
MS (ESI-)	[M-H] ⁻ = 145.1	Negative mode ionization preferred for carboxylic acids

Critical Quality Attributes (CQA):

- Enantiomeric Excess (ee): If using Method A with chiral starting material, derivatize with a chiral amine (e.g., (R)-PEA) and analyze by HPLC to confirm >98% ee.
- Residual Solvent: Ensure THF is removed (<5000 ppm) if used for biological assays.

References

- Williamson Ether Synthesis (General): Moulay, S. "O-Methylation of Hydroxyl-containing Organic Substrates: A Comprehensive Overview." *Current Organic Chemistry*, 2018, 22(20). [Link](#)
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- Stereochemical Retention in Diazotization: Brewster, P., et al. "The configuration of alpha-hydroxy and alpha-methoxy acids." Nature, 1950. (Foundational text on retention via double inversion).

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